

Application Notes and Protocols for H122 (NCI-H2122) Cell Culture

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Compound of Interest

Compound Name: H122

Cat. No.: B15621958

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the culture of the **H122** human non-small cell lung cancer (NSCLC) cell line, officially designated as NCI-H2122. This cell line is a valuable in vitro model for cancer research and drug discovery, particularly for studies involving KRAS G12C mutations.

Cell Line Characteristics:

The NCI-H2122 cell line was established from a pleural effusion metastasis of a lung adenocarcinoma in a 46-year-old female.^[1] A key feature of this cell line is the presence of a homozygous KRAS G12C mutation, which leads to the constitutive activation of the MAPK signaling pathway.^{[2][3]} The cells exhibit a mixed morphology of rounded, lymphoblast-like cells and epithelial-like cells, often growing in loose, grape-like clusters that may loosely adhere to the culture flask or remain in suspension.

Applications:

- **Cancer Biology Research:** NCI-H2122 is extensively used to study the mechanisms of non-small cell lung cancer, particularly those driven by KRAS mutations.[2][3]
- **Drug Discovery and Development:** This cell line serves as a critical model for screening anti-cancer compounds and evaluating the efficacy of targeted therapies, especially inhibitors of the KRAS G12C mutation and downstream effectors in the MAPK pathway.[2][3]
- **Signal Transduction Studies:** The constitutive activation of the MAPK pathway in NCI-H2122 cells makes them an ideal system for investigating this signaling cascade and its role in cancer.[2][3]
- **Drug Resistance Studies:** Researchers utilize NCI-H2122 to explore mechanisms of resistance to MAPK pathway inhibitors and to develop strategies to overcome this resistance.[2][3]

Quantitative Data Summary

Parameter	Value	Source
Doubling Time	27 - 31.6 hours	[4]
Organism	Human (Homo sapiens)	
Tissue of Origin	Lung (Metastatic site: Pleural effusion)	
Disease	Adenocarcinoma (Non-small cell lung cancer)	
Gender of Donor	Female	[1]
Age of Donor	46 years	[1]
Morphology	Mixed: Rounded (lymphoblast-like) and epithelial-like	
Growth Properties	Loosely adherent clusters and suspension	
Key Mutations	KRAS (p.Gly12Cys), TP53 (p.Gln16Leu, p.Cys176Phe)	[2][4]

Experimental Protocols

Media and Reagents

Component	Recommendation
Base Medium	RPMI-1640 Medium
Supplements	10% Fetal Bovine Serum (FBS)
Passaging Solution	0.25% (w/v) Trypsin- 0.53 mM EDTA solution
Cryopreservation Medium	Complete growth medium with 10% DMSO, or 90% FBS with 10% DMSO

Handling of Cryopreserved Cells and Initiation of Culture

It is critical to handle cryopreserved vials with care and appropriate personal protective equipment, as they are stored in the vapor phase of liquid nitrogen.

- Upon receipt, immediately transfer the cryovial to the vapor phase of liquid nitrogen for long-term storage. Short-term storage at -80°C is not recommended as it can lead to a loss of viability.
- To initiate the culture, prepare a T25 culture flask with 9 mL of pre-warmed complete growth medium and place it in a 37°C, 5% CO₂ incubator for at least 15 minutes to allow the medium to equilibrate.
- Quickly thaw the cryovial by gentle agitation in a 37°C water bath for approximately 1-2 minutes. Do not submerge the cap.
- Once a small ice crystal remains, remove the vial from the water bath and decontaminate the exterior with 70% ethanol.
- Under sterile conditions, transfer the entire contents of the vial to the prepared T25 flask.
- Gently rock the flask to distribute the cells and return it to the 37°C, 5% CO₂ incubator.

- After 24 hours, replace the medium with fresh, pre-warmed complete growth medium to remove residual cryoprotectant.
- Incubate the cells, monitoring them daily. The first passage can typically be performed 48-72 hours after thawing.

Subculturing (Passaging) Protocol

NCI-H2122 cells should be passaged when they reach 70-90% confluency.

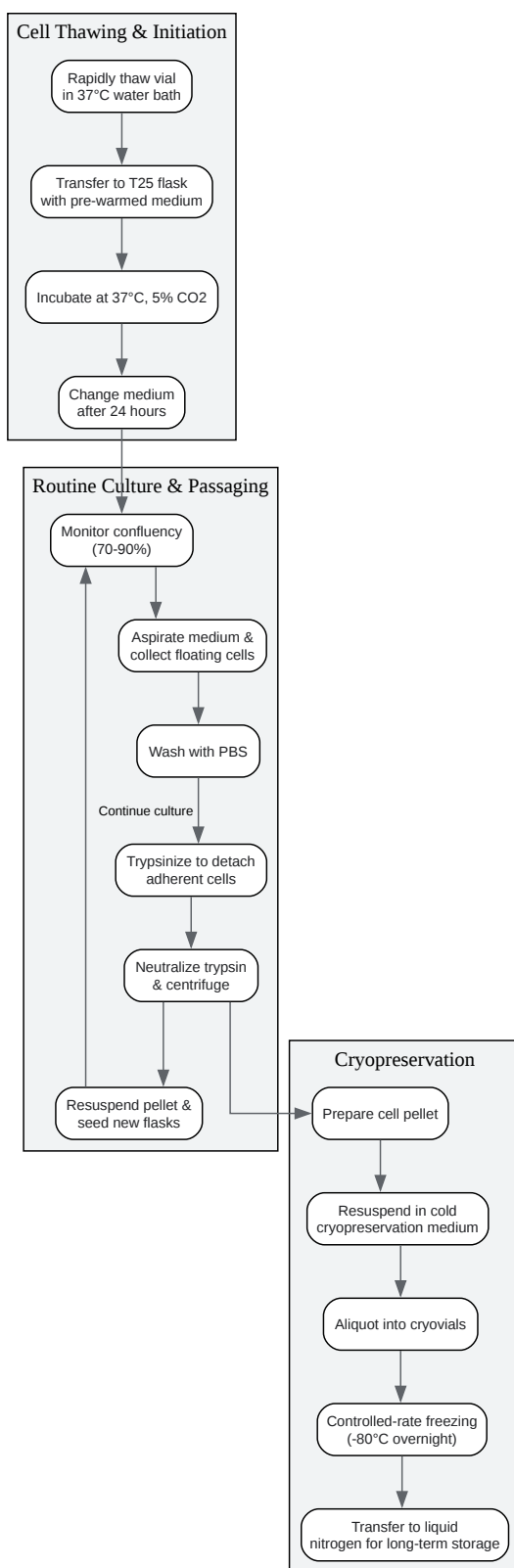
- Carefully aspirate the culture medium. Since some cells are in suspension, it is advisable to collect the medium in a conical tube and centrifuge at 300 x g for 3 minutes to pellet any floating cells.
- Gently wash the adherent cell layer with 3-5 mL of sterile PBS (without Ca^{2+} and Mg^{2+}).
- Add 1-2 mL of 0.25% Trypsin-EDTA solution to the flask, ensuring the entire cell layer is covered.
- Incubate at 37°C for 8-10 minutes, or until the cells detach. Avoid agitating the flask by hitting or shaking.
- Add 10 mL of complete growth medium to the flask to neutralize the trypsin. Resuspend the cells by gently pipetting. Combine this with the pelleted cells from step 1.
- Centrifuge the entire cell suspension at 300 x g for 3 minutes.
- Discard the supernatant and resuspend the cell pellet in fresh, pre-warmed complete growth medium.
- Seed new T75 flasks at a recommended split ratio of 1:3 to 1:6.
- Incubate at 37°C in a humidified atmosphere with 5% CO_2 .

Cryopreservation (Freezing) Protocol

- Prepare the cryopreservation medium (e.g., 90% FBS, 10% DMSO) and chill on ice.

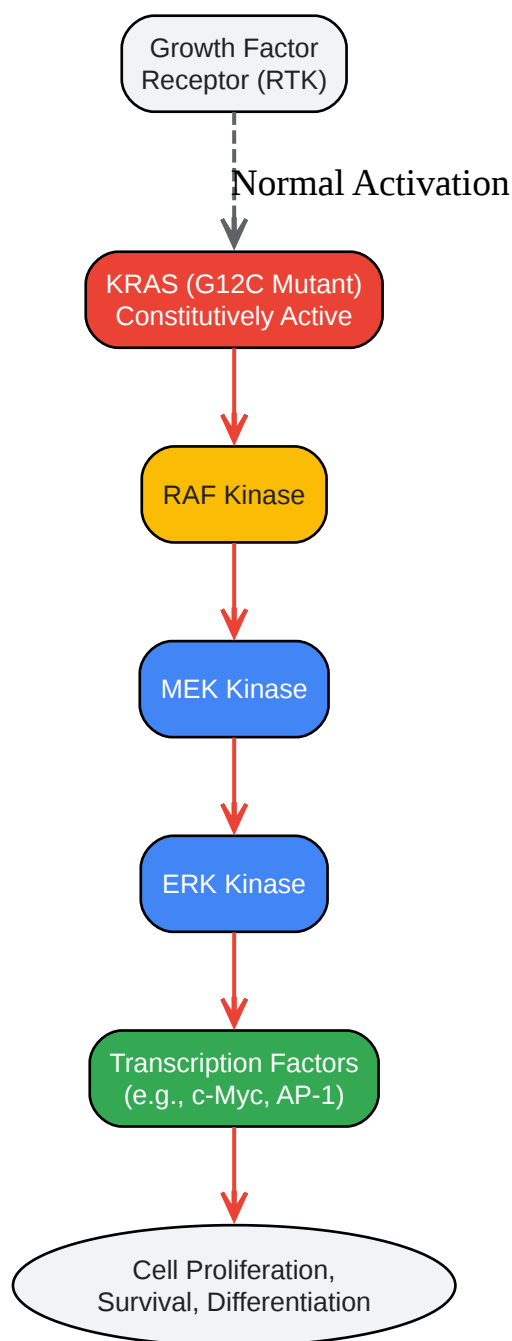
- Follow steps 1-6 of the subculturing protocol to obtain a cell pellet.
- Resuspend the cell pellet in the chilled cryopreservation medium at a concentration of approximately 3×10^6 cells/mL.
- Aliquot 1 mL of the cell suspension into sterile cryovials.
- Place the cryovials in a controlled-rate freezing container and store at -80°C overnight.
- For long-term storage, transfer the vials to the vapor phase of liquid nitrogen.

Visualizations



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Caption: Experimental workflow for **H122** (NCI-H2122) cell culture.



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Caption: Constitutively active MAPK signaling pathway in **H122** (NCI-H2122) cells.

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References

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